

Brd4-IN-8 solubility and stability in DMSO

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Compound of Interest

Compound Name: Brd4-IN-8

Cat. No.: B15135783

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Brd4-IN-8 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information and guidance on the solubility and stability of **Brd4-IN-8** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Brd4-IN-8**?

A1: The recommended solvent for **Brd4-IN-8** is Dimethyl Sulfoxide (DMSO).

Q2: How should I store **Brd4-IN-8**, both as a solid and in solution?

A2: For long-term storage, **Brd4-IN-8** powder should be stored at -20°C, where it is stable for at least three years.^{[1][2]} Once dissolved in DMSO, the stock solution should be stored at -80°C for optimal stability, where it can be kept for up to two years.^{[1][2]} For shorter-term storage of up to one year, the DMSO stock solution can be kept at -20°C.^{[1][2]} It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Q3: What is the solubility of **Brd4-IN-8** in DMSO?

A3: The maximum solubility of **Brd4-IN-8** in DMSO is 5.4 mg/mL, which corresponds to a concentration of 15.82 mM.^{[2][3]}

Q4: My **Brd4-IN-8** is not dissolving completely in DMSO. What should I do?

A4: If you encounter solubility issues, gentle warming of the solution to 37°C and/or sonication in an ultrasonic bath can aid in dissolution.^[1] Ensure that you are using high-purity, anhydrous DMSO, as the presence of water can affect solubility and compound stability.

Q5: Can I store my **Brd4-IN-8** DMSO stock solution at room temperature?

A5: It is not recommended to store **Brd4-IN-8** DMSO stock solutions at room temperature for extended periods. For optimal stability, stock solutions should be stored at -20°C or -80°C.

Quantitative Data Summary

The following table summarizes the key quantitative data regarding the solubility and stability of **Brd4-IN-8** in DMSO.

Parameter	Value	Reference
Solubility in DMSO	5.4 mg/mL (15.82 mM)	^[2] ^[3]
Stability (Powder)	≥ 3 years at -20°C	^[1] ^[2]
Stability (in DMSO)	≥ 2 years at -80°C	^[1] ^[2]
Stability (in DMSO)	≥ 1 year at -20°C	^[1] ^[2]

Experimental Protocols

Protocol for Preparing a **Brd4-IN-8** Stock Solution in DMSO:

- **Acclimatization:** Allow the vial of solid **Brd4-IN-8** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Add the required volume of high-purity, anhydrous DMSO to the vial to achieve the desired concentration. Do not exceed the maximum solubility of 5.4 mg/mL.
- **Dissolution:** Gently vortex the vial to mix. If the compound does not fully dissolve, you may warm the solution to 37°C or use an ultrasonic bath for a short period.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for

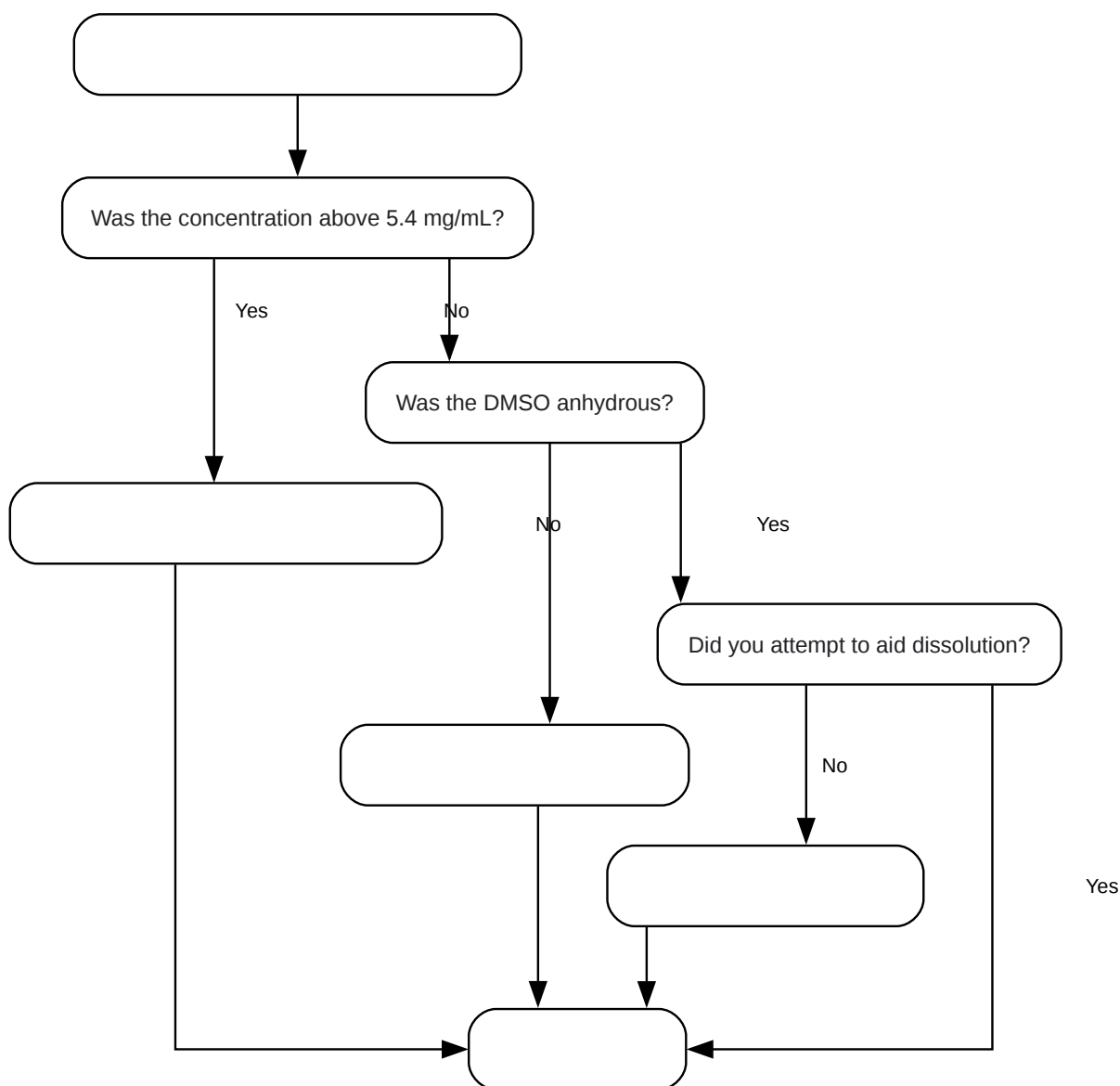
shorter-term storage.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **Brd4-IN-8**.

Issue 1: Compound Precipitation from DMSO Solution

If you observe precipitation after preparing your **Brd4-IN-8** stock solution, consider the following troubleshooting steps.

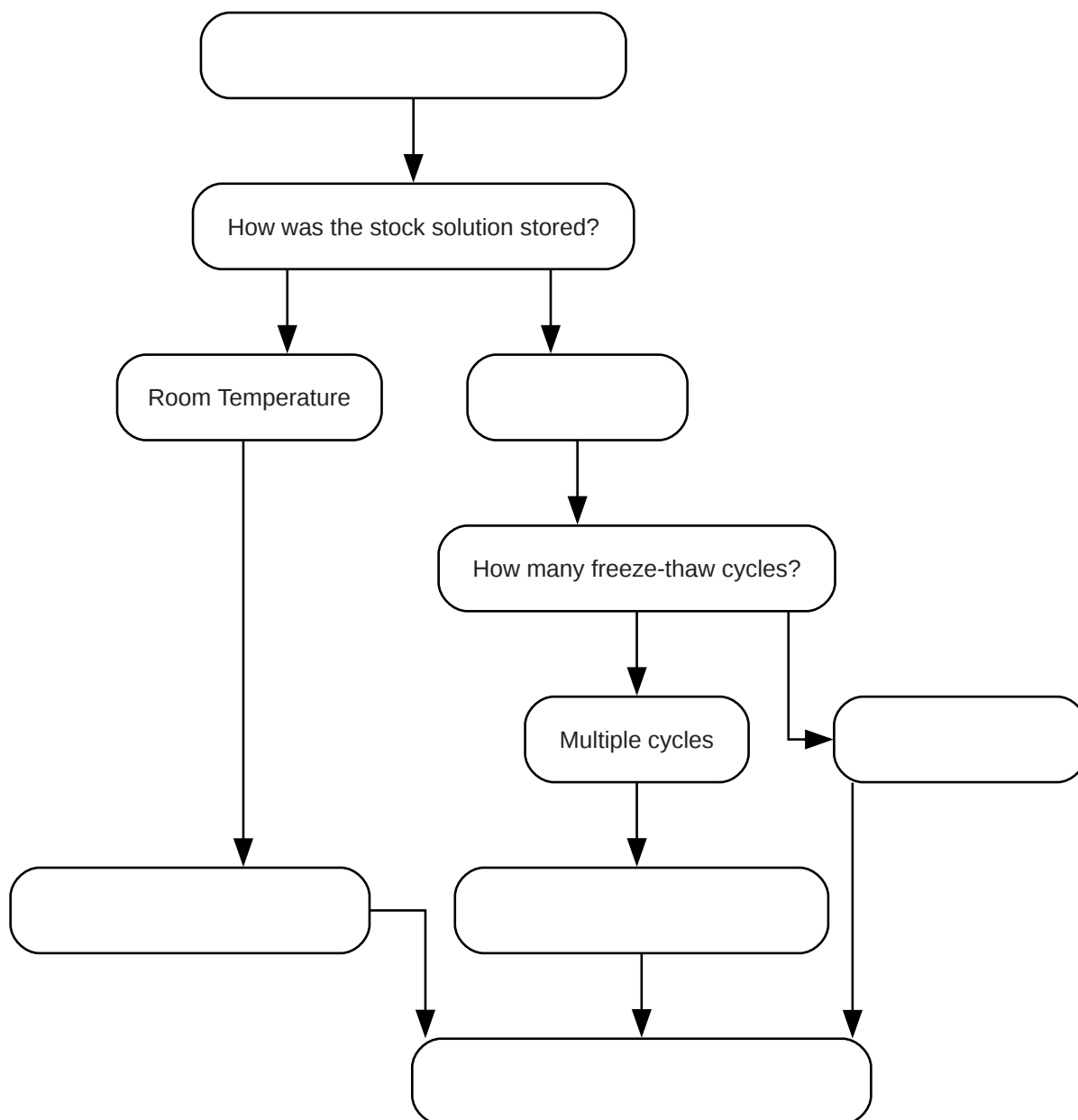


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Caption: Troubleshooting workflow for **Brd4-IN-8** precipitation in DMSO.

Issue 2: Inconsistent Experimental Results

Inconsistent results may be linked to the stability of the **Brd4-IN-8** solution. Follow this workflow to diagnose the potential cause.

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Caption: Diagnostic workflow for inconsistent results with **Brd4-IN-8**.

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